

An In-depth Technical Guide to 3-(2-Bromophenyl)propionic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Bromophenyl)propionic acid

Cat. No.: B082868

[Get Quote](#)

This technical guide provides a comprehensive literature review of **3-(2-Bromophenyl)propionic acid**, focusing on its chemical properties, synthesis, and potential biological activities. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

3-(2-Bromophenyl)propionic acid, with the CAS number 15115-58-9, is a solid at room temperature. Its chemical structure consists of a benzene ring substituted with a bromine atom and a propionic acid group at positions 2 and 1, respectively.

Table 1: Chemical and Physical Properties of **3-(2-Bromophenyl)propionic acid**

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₂	[1]
Molecular Weight	229.07 g/mol	[1]
CAS Number	15115-58-9	[1]
Melting Point	98-102 °C	
Appearance	Solid	
InChI	InChI=1S/C9H9BrO2/c10-8-4-2-1-3-7(8)5-6-9(11)12/h1-4H,5-6H2,(H,11,12)	[1]
InChIKey	AOACQJFIGWNQBC-UHFFFAOYSA-N	[1]
SMILES	C1=CC=C(C(=C1)CCC(=O)O)Br	[1]

Spectroscopic data, including ¹³C-NMR and IR spectra, are available in public databases such as PubChem.[\[1\]](#)

Synthesis of 3-(2-Bromophenyl)propionic acid

An industrialized synthesis method for **3-(2-Bromophenyl)propionic acid** has been described. This process involves the reaction of 2-bromobenzaldehyde with isopropylidene malonate, followed by hydrolysis and purification.

Experimental Protocol:

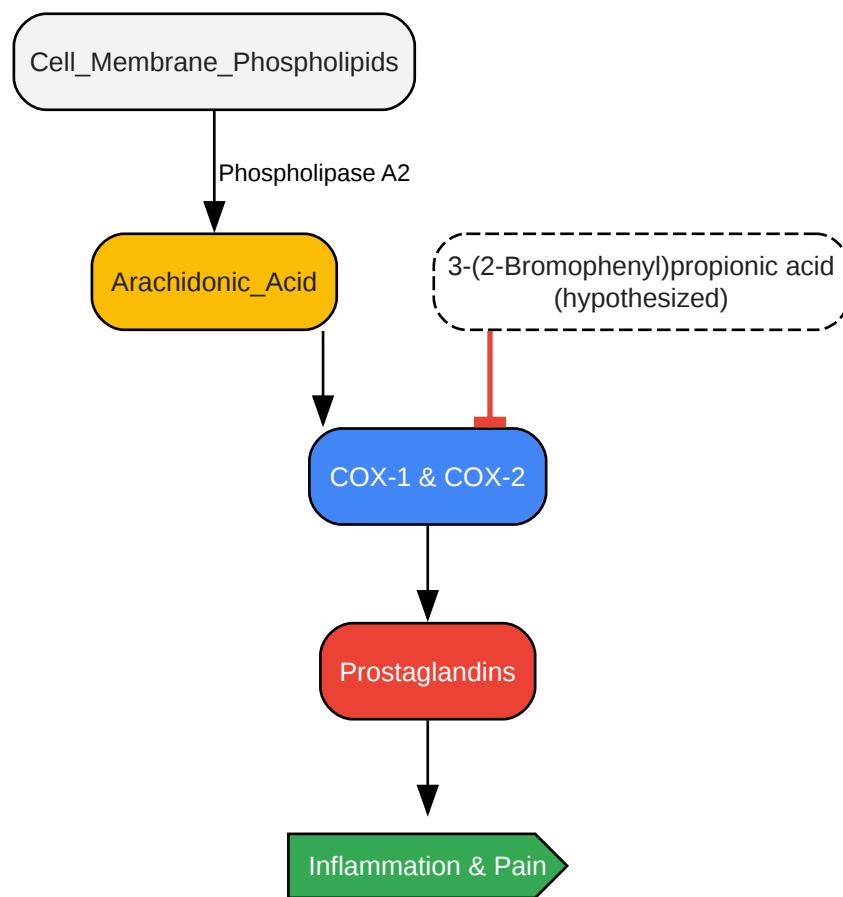
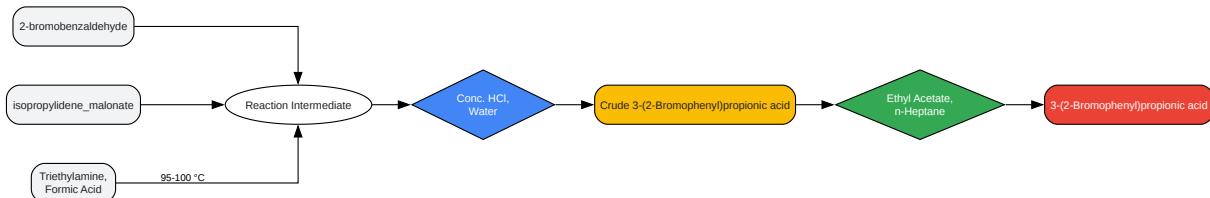
a) Synthesis of crude **3-(2-Bromophenyl)propionic acid**:

- To a 1000L reactor, add 92 kg of triethylamine.
- While maintaining the temperature at 15-40 °C, slowly add 105 kg of formic acid over 1-2 hours until the solution becomes clear.
- Add 22.5 kg of isopropylidene malonate and 32.5 kg of 2-bromobenzaldehyde to the reactor.

- Heat the reaction mixture to 95-100 °C and stir for 2-4 hours.
- Monitor the reaction completion by sampling.
- Cool the mixture to 20-35 °C.
- Quench the reaction by successively adding 180 kg of tap water and 110 kg of 36% concentrated hydrochloric acid at 15-35 °C.
- Stir the mixture for 2-3 hours at 15-35 °C.
- Filter the mixture and dry the wet product at 45-50 °C to obtain the crude product.

b) Purification of **3-(2-Bromophenyl)propionic acid**:

- Add the crude product to a 1L three-necked flask.
- Add 130 g of ethyl acetate and 260 g of n-heptane.
- Stir the mixture for 3-4 hours at 15-20 °C.
- Filter the mixture and concentrate the filtrate to 65-130 mL.
- Add 195 g of n-heptane to the concentrated filtrate and stir for 2-3 hours at 5-10 °C.
- Filter the resulting solid and vacuum-dry at 45-50 °C to obtain 38.2 g of purified **3-(2-Bromophenyl)propionic acid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(2-Bromophenyl)propionic acid | C9H9BrO2 | CID 316010 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(2-Bromophenyl)propionic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082868#literature-review-of-3-2-bromophenyl-propionic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com